

# An In-depth Technical Guide to the Explosive Nature of N-Propyl Nitrate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *N-Propyl nitrate*

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: This document is intended for informational purposes for a professional scientific audience. **N-Propyl nitrate** is a hazardous and explosive material that should only be handled by trained professionals in a controlled laboratory environment with appropriate safety measures in place.

## Introduction

**N-Propyl nitrate** (NPN), with the chemical formula  $C_3H_7NO_3$ , is a colorless to straw-colored liquid organic nitrate ester known for its ether-like odor.[1][2][3] While it has applications as a fuel ignition promoter and rocket propellant, its primary characteristic of interest in a safety and research context is its explosive nature.[4] NPN is classified as a Class IB Flammable Liquid and a strong oxidizing agent that poses a significant fire and explosion risk.[3][5] It is shock-sensitive and can decompose explosively under various stimuli, including impact, friction, and heat, especially when under confinement.[1][6] This guide provides a detailed technical overview of its explosive properties, decomposition mechanisms, and the standardized experimental protocols used to characterize its sensitivity.

## Physicochemical and Explosive Properties

The fundamental properties of **N-Propyl nitrate** are summarized in the table below. These values are critical for understanding its behavior under various conditions.

Property	Value	Reference(s)
Molecular Formula	C <sub>3</sub> H <sub>7</sub> NO <sub>3</sub>	[7]
Molecular Weight	105.1 g/mol	[1][5][8]
Appearance	Colorless to straw-colored liquid	[3][5]
Odor	Ether-like	[4][5]
Density (Specific Gravity)	1.06 g/cm <sup>3</sup> at 15°C	[1]
Boiling Point	110.5 °C (231 °F)	[1][5]
Flash Point	20 °C (68 °F)	[1][5][6]
Autoignition Temperature	175 °C (347 °F)	[1][6]
Explosive Limits in Air	2% (LEL) to 100% (UEL)	[1][3][5]
NFPA 704 Rating	Health: 2, Flammability: 3, Instability: 3	[1]

## Decomposition and Explosive Nature

The explosive energy of **N-Propyl nitrate** is released through rapid thermal decomposition. The process is initiated by the cleavage of the weakest bond in the molecule, the O-NO<sub>2</sub> bond.

## Thermal Decomposition Mechanism

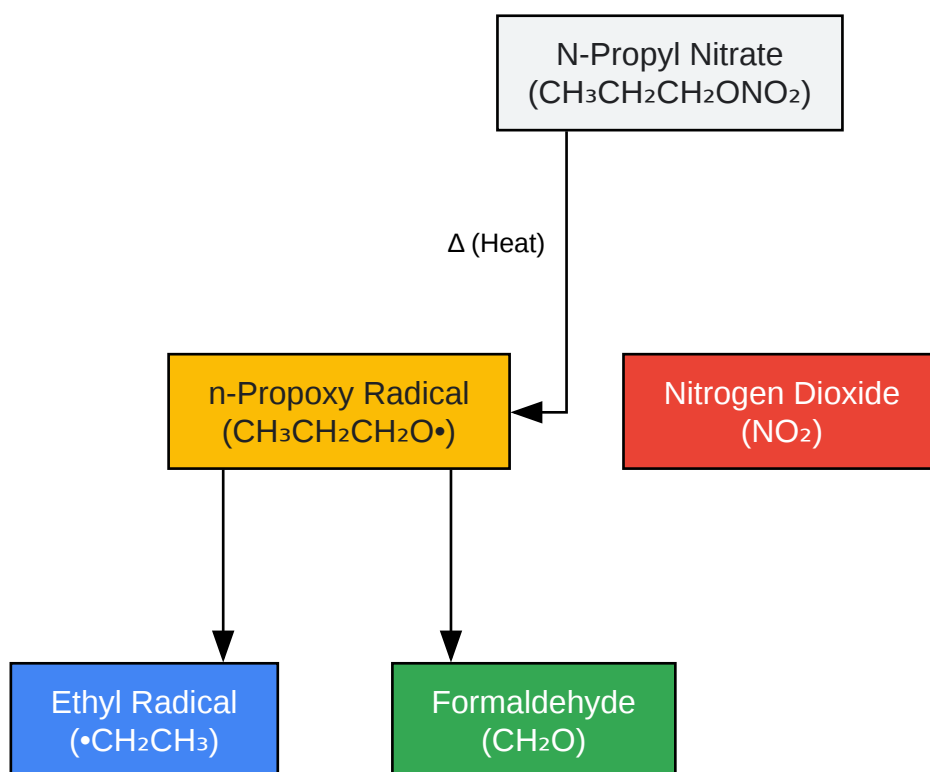
Studies on the thermal decomposition of alkyl nitrates have shown a consistent mechanism. The initial and rate-determining step is the homolytic fission of the O-NO<sub>2</sub> bond, which has a dissociation energy of approximately 38.0 ± 1.2 kcal/mol for NPN. This cleavage yields an n-propoxy radical and a nitrogen dioxide molecule. The highly reactive n-propoxy radical then undergoes further rapid decomposition, primarily through C-C bond fission, to produce an ethyl radical and formaldehyde.

The overall decomposition can be represented as follows:

- Initiation:  $\text{CH}_3\text{CH}_2\text{CH}_2\text{-O-NO}_2 \rightarrow \text{CH}_3\text{CH}_2\text{CH}_2\text{-O}\cdot + \cdot\text{NO}_2$

- Propagation:  $\text{CH}_3\text{CH}_2\text{CH}_2\text{-O}\cdot \rightarrow \cdot\text{CH}_2\text{CH}_3 + \text{CH}_2\text{O}$  (Formaldehyde)

These reactions release significant thermal energy and gaseous products, which, under confinement, can lead to a rapid pressure increase and subsequent detonation.



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**Caption:** Thermal decomposition pathway of **N-Propyl nitrate**.

## Sensitivity to External Stimuli

The sensitivity of an explosive material to external stimuli like impact and friction is a critical safety parameter. Standardized tests are used to quantify this sensitivity.

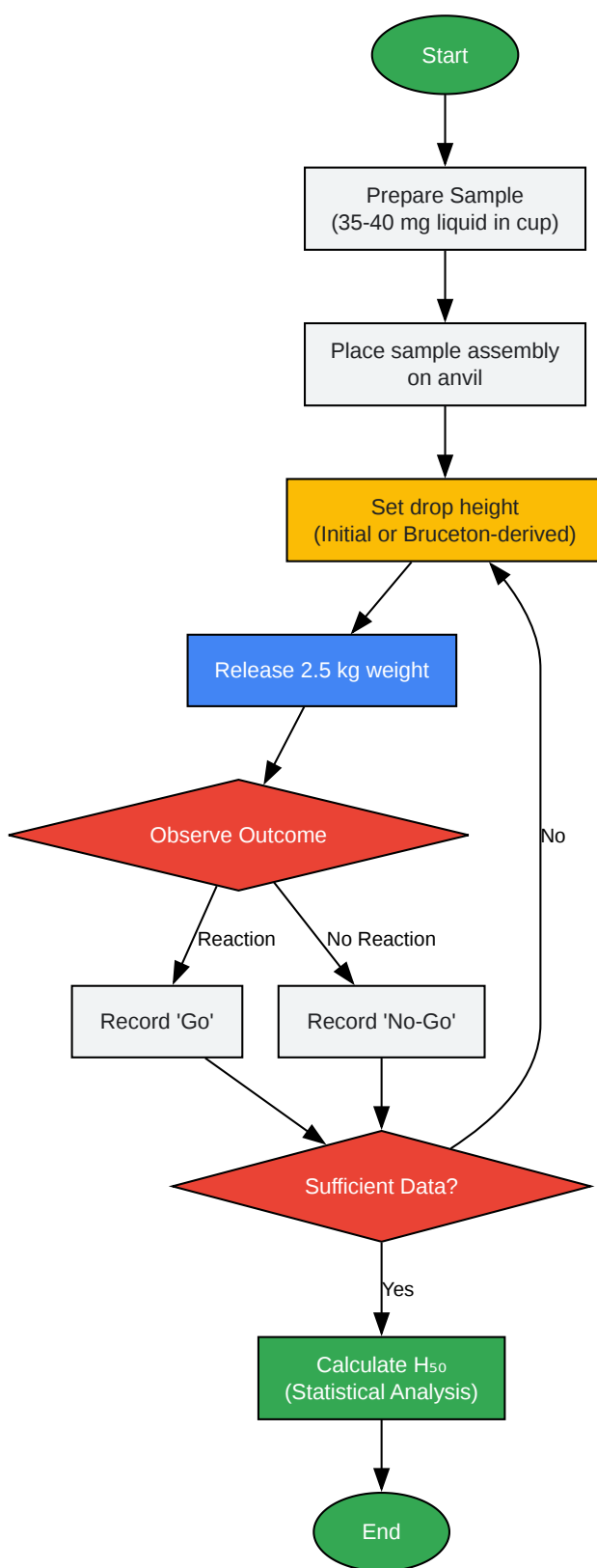
### Impact Sensitivity

Impact sensitivity refers to the propensity of a material to detonate or decompose when subjected to a sudden, sharp force. NPN is known to be shock-sensitive.[1][2] While specific quantitative H<sub>50</sub> data for **N-Propyl nitrate** is not readily available in the reviewed literature, it is often used as a reference material for calibrating drop-weight testers.[9] For transport

classification, a liquid is considered too dangerous if it is more sensitive than iso-propyl nitrate, which has a reported median drop height ( $H_{50}$ ) of 14.0 cm.[9]

This test determines the 50% probability height ( $H_{50}$ ) from which a standard weight must be dropped to cause a reaction.

- Apparatus: An ERL Type 12 Drop-Weight Machine or equivalent, consisting of a guided drop weight (typically 2.5 kg), a steel striker pin, a steel anvil, and a mechanism to release the weight from a precisely measured height.[10] For liquids, a specialized striker and sample cup assembly is used to contain the sample.[10]
- Sample Preparation: A small, precise volume of the liquid sample (typically 35-40 mg) is pipetted into the sample cup.[10]
- Procedure:
  - The sample cup is placed on the anvil. The striker pin is carefully placed on top of the sample.
  - The weight is raised to a predetermined height and released, impacting the striker.
  - The outcome is recorded as a "Go" (reaction, indicated by sound, flash, or smoke) or "No-Go" (no reaction).[10]
  - A statistical method, such as the Bruceton "up-and-down" method, is used to determine subsequent drop heights. If a "Go" is observed, the next drop is from a lower height; if a "No-Go," the next drop is from a higher height.
- Data Analysis: After a series of ~15-25 drops, the  $H_{50}$  value is calculated statistically. This represents the height at which there is a 50% probability of initiating a reaction. The impact energy is then calculated ( $E = \text{mass} \times \text{gravity} \times H_{50}$ ).



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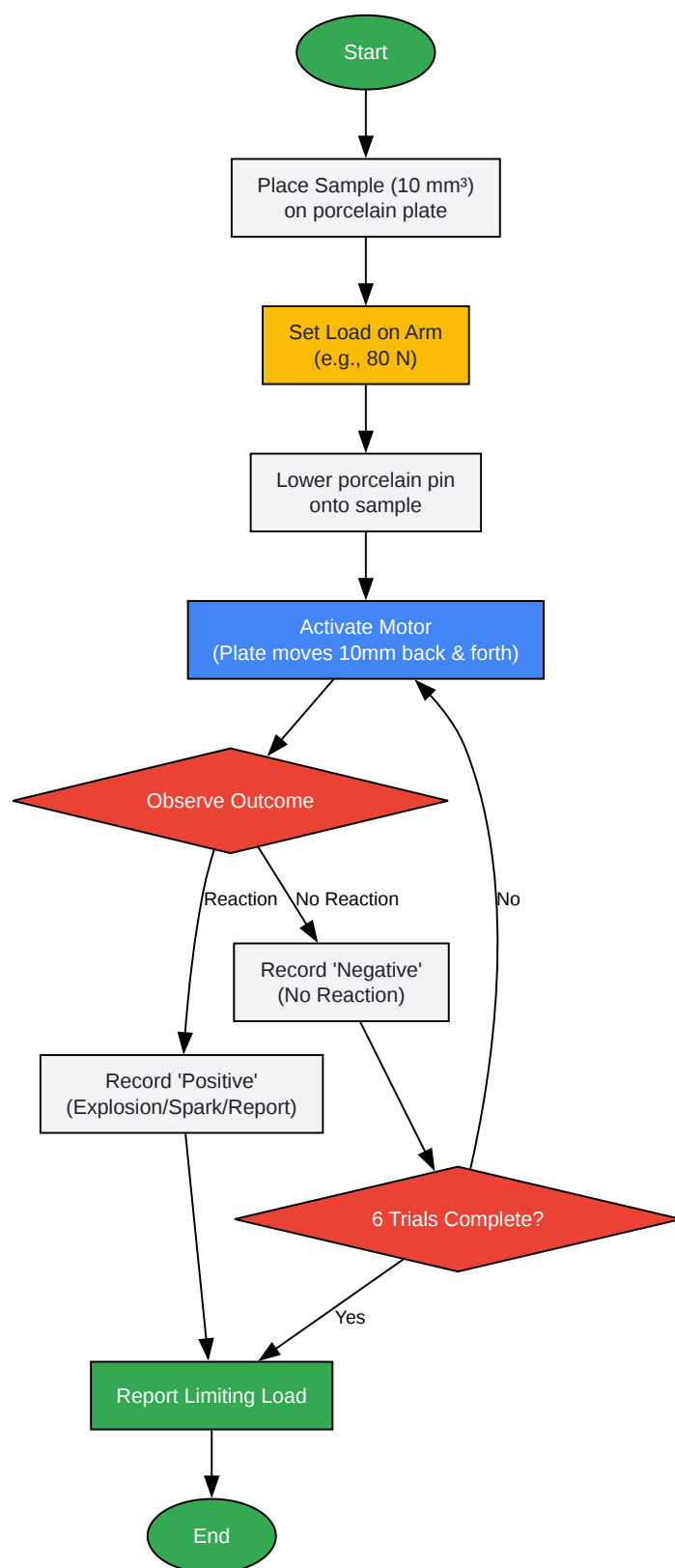
**Caption:** Experimental workflow for the drop-weight impact sensitivity test.

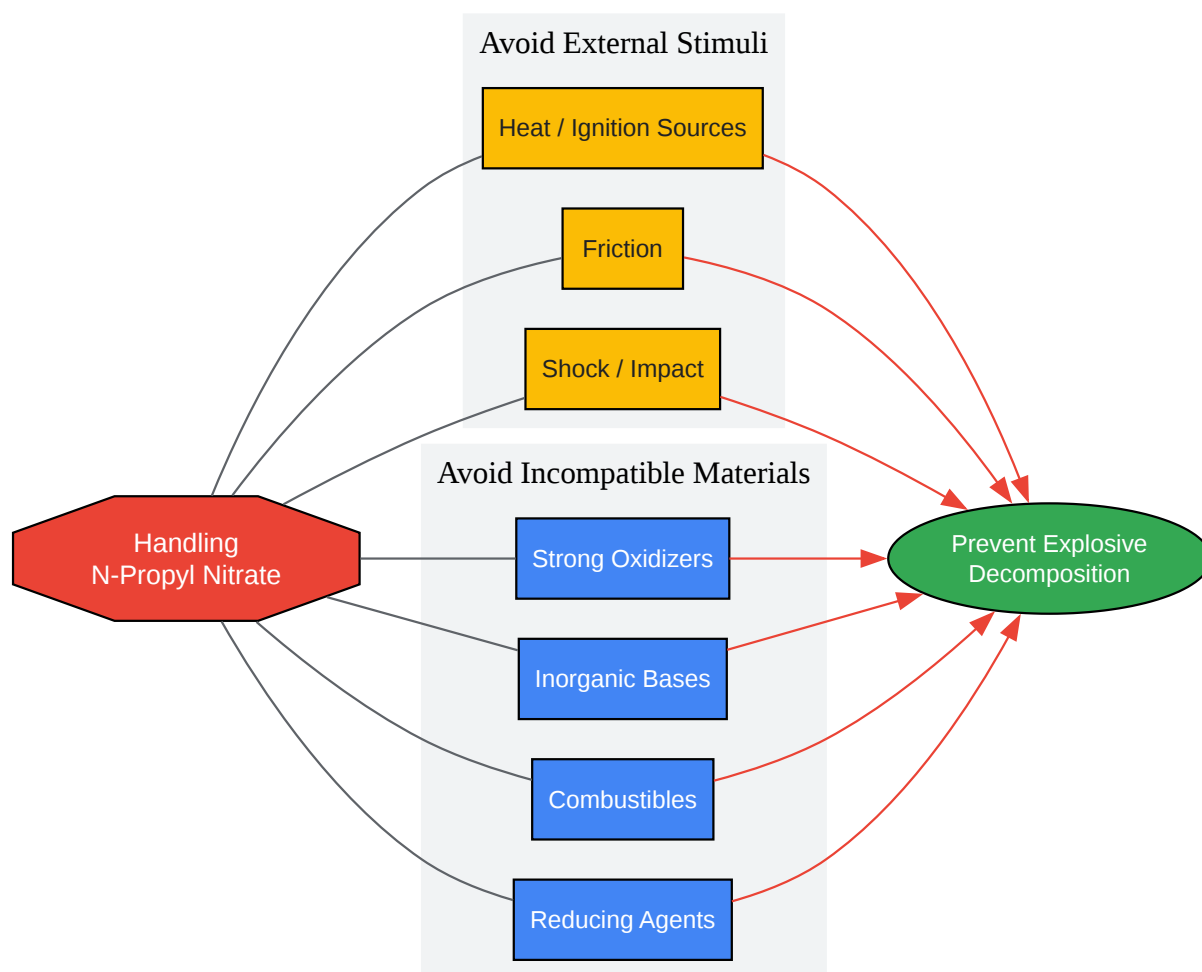
## Friction Sensitivity

Friction sensitivity is the tendency of a material to initiate upon being subjected to frictional forces. NPN may decompose explosively on friction or concussion.[6] However, standardized friction tests, such as the BAM method, are not typically performed on liquids due to their lubricating properties, which can produce misleading results.[11] Consequently, a standard, quantitative friction sensitivity value for **N-Propyl nitrate** is not available in the literature. For a solid substance to be considered "not too dangerous for transport," the UN criterion is a limiting load of less than 80 N should not cause an explosion.[11]

This protocol describes the standard procedure, though it is primarily intended for solids.

- Apparatus: A BAM (Bundesanstalt für Materialforschung und -prüfung) friction tester, which consists of a fixed porcelain pin mounted on a weighted loading arm and a movable porcelain plate mounted on a motorized carriage.[12] The loading arm can be fitted with weights to apply a normal force ranging from 5 N to 360 N.[4]
- Sample Preparation: A small amount of the substance (approx. 10 mm<sup>3</sup>) is placed on the porcelain plate.[13]
- Procedure:
  - The loading arm is lowered so the porcelain pin contacts the sample with a specific, predetermined force.
  - The motor is activated, causing the porcelain plate to move back and forth under the pin one time over a distance of 10 mm.[12]
  - The operator observes for any sign of reaction, including a report (sound), spark, flash, or smoke/decomposition. An "explosion" is typically defined as a report, spark, or flash.[11]
  - The test is repeated up to six times at a given load.
- Data Analysis: The result is reported as the lowest load at which an explosion occurs in at least one of six trials. If no reaction is seen at 360 N, the result is reported as >360 N.





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- To cite this document: BenchChem. [An In-depth Technical Guide to the Explosive Nature of N-Propyl Nitrate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b130209#understanding-the-explosive-nature-of-n-propyl-nitrate>]

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